

Personal protective equipment for handling Methyl Pentadecanoate

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Compound of Interest

Compound Name: Methyl Pentadecanoate

Cat. No.: B153903

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Essential Safety and Handling Guide for Methyl Pentadecanoate

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Methyl Pentadecanoate**, tailored for research and drug development professionals. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Hazard Identification

Methyl Pentadecanoate is a fatty acid methyl ester. While some safety data sheets (SDS) classify the substance as not hazardous, others indicate it can cause serious eye damage[1][2]. Due to this conflicting information, a cautious approach is mandatory. The primary identified hazard is the risk of serious eye damage upon contact[1]. It is also considered a combustible liquid[2][3].

GHS Hazard Classification:

- Hazard Statement: H318 - Causes serious eye damage[1][2].
- Signal Word: Danger[1][2].
- Pictogram: GHS05 (Corrosion)[1][2].

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to mitigate exposure risks. The following equipment should be worn when handling **Methyl Pentadecanoate**.

Protection Type	Required PPE	Rationale & Specifications
Eye/Face Protection	Chemical safety goggles or safety glasses with side shields[1][3].	To prevent contact with eyes, which can cause serious damage[1].
Skin Protection	Chemical-resistant gloves (e.g., Neoprene, Nitrile rubber) tested to EN 374[1][3].	To prevent skin contact. Glove suitability and durability depend on the frequency and duration of use[3].
Lab coat or protective overalls.	To protect personal clothing and skin from splashes or spills.	
Respiratory Protection	Generally not required under normal use with adequate ventilation[4][5].	In case of inadequate ventilation or the generation of mists/aerosols, use an appropriate NIOSH-certified respirator[1][3].

Operational Plan: Handling and Storage

A systematic approach to handling and storage minimizes risks.

Engineering Controls:

- Work in a well-ventilated area. The use of local exhaust ventilation (e.g., a chemical fume hood) is recommended to control exposure[1][3].
- An eyewash station should be readily accessible in the immediate work area[3].

Procedural Guidance for Handling:

- Preparation: Before handling, ensure all required PPE is correctly worn. Clearly label all containers[3].
- Handling: Avoid all personal contact, including inhalation of vapors or mists[3]. Prevent contact with eyes and skin.
- Hygiene: Wash hands thoroughly with soap and water after handling[1][3]. Do not eat, drink, or smoke in work areas[1][3]. Remove contaminated clothing and PPE before entering eating areas[1].
- Avoid Incompatibilities: Keep away from strong oxidizing agents[6].

Storage Plan:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area[3][6].
- Keep away from food, drink, and animal feedingstuffs[1].
- Protect containers from physical damage and check regularly for leaks[3].
- Recommended storage temperatures can be as low as -20°C to -80°C for long-term stability of stock solutions[7].

Disposal Plan

All chemical waste must be managed in accordance with local, state, and federal regulations[3][8].

Waste Categorization:

- While some sources state the product is not classified as hazardous waste, it is crucial to consult local regulations[6].
- Contaminated materials (e.g., absorbent pads, gloves, empty containers) should be handled as hazardous waste.

Disposal Procedure:

- Collection: Collect waste **Methyl Pentadecanoate** and contaminated materials in designated, properly labeled, and sealed containers[3]. Do not mix with other waste[8].
- Consultation: Contact your institution's Environmental Health and Safety (EHS) office or a licensed waste management authority for specific disposal instructions[3].
- Method: Disposal options may include recycling, incineration at an approved site, or landfilling, as permitted by regulations[3]. Do not allow the substance to enter drains or sewer systems[1][4][6].

Quantitative Data Summary

The following table summarizes key physical and chemical properties of **Methyl Pentadecanoate**.

Property	Value
CAS Number	7132-64-1[1][2]
Molecular Formula	$\text{CH}_3(\text{CH}_2)_{13}\text{CO}_2\text{CH}_3$ [2]
Molecular Weight	256.42 g/mol [2]
Physical State	Fluid / Liquid[4]
Melting Point	18 – 19 °C[4]
Boiling Point	141 – 142 °C[4]
Flash Point	> 110 °C (> 230 °F)[4]
Specific Gravity	0.862[3]

Emergency Procedures

Immediate and appropriate action is critical in an emergency.

First Aid Measures:

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a POISON CENTER

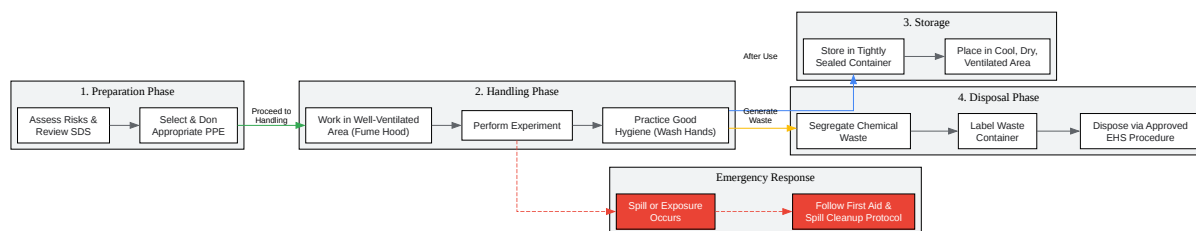
or doctor[1].

- Skin Contact: Remove contaminated clothing. Flush skin and hair with running water and soap if available[3]. Seek medical attention if irritation occurs[3].
- Inhalation: Move the person to fresh air. If symptoms persist, seek medical attention[4][6].
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur or if large amounts are ingested[5][6]. Do NOT induce vomiting[1].

Accidental Release Measures (Spills):

- Evacuate: Clear the area of personnel and move upwind[3].
- Control Ignition: Eliminate all ignition sources. No smoking or naked lights[3].
- Containment: Wear appropriate PPE. Prevent the spill from entering drains or waterways by covering drains or using containment booms[1][3].
- Clean-up: Absorb the spill with inert material such as sand, earth, or vermiculite. Collect the absorbed material into a suitable, labeled container for disposal[3].
- Ventilation: Ventilate the affected area[1].

Workflow for Safe Handling of Methyl Pentadecanoate



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